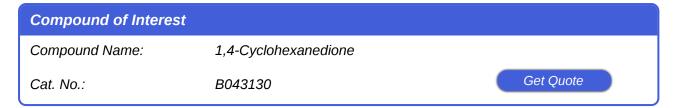


Thermodynamic Properties of 1,4-Cyclohexanedione: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Cyclohexanedione (CAS No. 637-88-7), a cyclic diketone, is a pivotal intermediate in organic synthesis, finding applications in the preparation of pharmaceuticals, agrochemicals, and specialty polymers. Its symmetric structure, featuring two carbonyl groups at positions 1 and 4 of a cyclohexane ring, dictates its chemical reactivity and physical properties. A thorough understanding of its thermodynamic characteristics is crucial for process optimization, reaction modeling, and ensuring safety in its handling and application. This technical guide provides a comprehensive overview of the key thermodynamic properties of **1,4-cyclohexanedione**, detailed experimental methodologies for their determination, and a summary of relevant data.

Core Thermodynamic Data

The thermodynamic properties of **1,4-cyclohexanedione** have been determined through various experimental and computational methods. The following tables summarize the key quantitative data available in the literature.

Table 1: Physical and Molar Properties



Property	Value	Unit	Reference(s)
Molecular Formula	C ₆ H ₈ O ₂	-	[1]
Molar Mass	112.13	g·mol ^{−1}	[2]
Appearance	White to slightly yellow crystalline solid	-	
Melting Point	77 - 78.5	°C	[2]
Boiling Point	130 - 133 (at 20 mmHg)	°C	[2]
Density	1.127	g·cm ⁻³	

Table 2: Enthalpic and Entropic Properties

Property	- Value	Unit	Reference(s)
Standard Molar Enthalpy of Formation (solid, ΔfH°solid)	-407.6 ± 1.0	kJ·mol ^{−1}	[3]
Standard Molar Enthalpy of Combustion (solid, ΔcH°solid)	-3096.8 ± 0.6	kJ·mol ^{−1}	[3]
Molar Heat of Vaporization (ΔvapH)	46.3	kJ·mol ^{−1}	
Standard Molar Enthalpy of Sublimation (ΔsubH°)	75.0 ± 1.0	kJ·mol ^{−1}	[3]
Molar Enthalpy of Fusion (ΔfusH)	11.26	kJ·mol ^{−1}	[3]
Molar Entropy of Fusion (ΔfusS)	19.09	J·mol ^{−1} ·K ^{−1}	[3]



Table 3: Other Thermodynam	ic and Phy	<u>vsical Pro</u> i	<u>perties</u>
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Property	Value	Unit	Temperature (°C)	Reference(s)
Vapor Pressure	0.081	mmHg	25	_
Constant Pressure Heat Capacity (solid, Cp,solid)	161.4	J·mol ^{−1} ·K ^{−1}	26.85	[3]

Experimental Protocols

The determination of the thermodynamic properties of **1,4-cyclohexanedione** relies on established experimental techniques. Below are detailed methodologies for key experiments.

Synthesis of 1,4-Cyclohexanedione

1,4-Cyclohexanedione can be synthesized from the self-condensation of diethyl succinate.[4]

Part A: Synthesis of 2,5-Dicarbethoxy-1,4-cyclohexanedione

- Preparation of Sodium Ethoxide: In a 3-liter, three-necked, round-bottomed flask equipped with a reflux condenser, add 900 ml of absolute ethanol. Gradually add 92 g of sodium in small pieces. Heat the mixture under reflux for 3-4 hours to complete the reaction.
- Condensation Reaction: To the hot sodium ethoxide solution, add 348.4 g of diethyl succinate in one portion. An exothermic reaction will occur. Heat the mixture under reflux for 24 hours. A precipitate will form almost immediately.
- Isolation and Purification: After 24 hours, remove the ethanol under reduced pressure. To the
 warm residue, add 2 liters of 2N sulfuric acid and stir vigorously for 3-4 hours. Collect the
 solid product by suction filtration and wash it with water. The air-dried product is
 recrystallized from hot ethyl acetate to yield 2,5-dicarbethoxy-1,4-cyclohexanedione.

Part B: Hydrolysis and Decarboxylation to 1,4-Cyclohexanedione



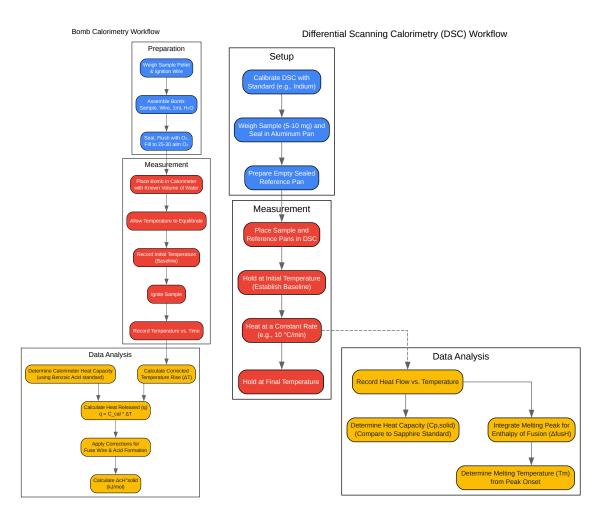




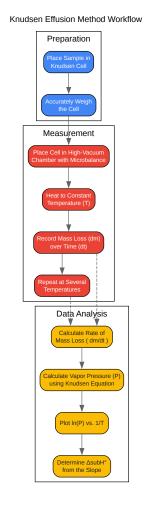
- Hydrolysis: Place 170 g of purified 2,5-dicarbethoxy-1,4-cyclohexanedione and 170 ml of water in a glass liner of a steel pressure vessel. Seal the vessel and heat it to 185–195 °C for 10–15 minutes.
- Workup and Distillation: Cool the reaction vessel in an ice-water bath and carefully release the pressure. Transfer the resulting liquid to a distillation flask. Remove most of the water and ethanol under reduced pressure.
- Purification: Distill the residue under reduced pressure (130–133 °C at 20 mmHg) to obtain
 1,4-cyclohexanedione, which solidifies upon cooling.[4] The product can be further purified by recrystallization from carbon tetrachloride.[4]



Synthesis of 1,4-Cyclohexanedione Part A: Synthesis of 2,5-Dicarbethoxy-1,4-cyclohexanedione Perty Succensus + Sodium Ethoode in Ethonol Remove Ethonol Remove Ethonol Reduced Pressure) Add 2N H-JSO & Sir Remove Ethonol Reduced Pressure) Add 2N H-JSO & Wach with Water Part B: Synthesis of 1,4-Cyclohexanedione Part B: Synthesis of 1,4-Cyclohexanedione Vacuum Destitation (25-Dicarbethoxy-1.4-cyclohexanedione Vacuum Destitation (130-133 *C @ 20 mmHg) Carbon Terrachloride 1.4-Cyclohexanedione







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